

# physical and chemical properties of 2- Iodobenzoic acid

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## Compound of Interest

Compound Name: **2-Iodobenzoic acid**

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An In-depth Technical Guide to the Physical and Chemical Properties of **2-Iodobenzoic Acid**

## Introduction

**2-Iodobenzoic acid** (ortho-iodobenzoic acid) is an aromatic carboxylic acid that has garnered significant attention within the scientific community. Its unique molecular architecture, featuring a sterically demanding iodine atom adjacent to a carboxylic acid group on a benzene ring, imparts a fascinating profile of physical properties and chemical reactivity. This guide, intended for researchers, scientists, and professionals in drug development, provides a comprehensive exploration of the core characteristics of **2-iodobenzoic acid**. We will delve into its physical attributes, chemical behavior, and pivotal role as a versatile building block in modern organic synthesis, particularly in the creation of powerful oxidizing agents and complex molecular scaffolds.

## Physical Properties of 2-Iodobenzoic Acid

The physical state and solubility of a compound are foundational to its application in any experimental setting. **2-Iodobenzoic acid** is typically encountered as a white to off-white or slightly yellow crystalline powder.<sup>[1][2]</sup> Its coloration can be influenced by the presence of impurities or slight decomposition upon exposure to light, underscoring its light-sensitive nature.<sup>[1][3][4]</sup>

The structural features of **2-iodobenzoic acid**—specifically the polar carboxylic acid group and the large, polarizable iodine atom—govern its solubility. The carboxylic acid moiety allows for

hydrogen bonding, which contributes to its slight solubility in polar solvents like water.<sup>[1][5]</sup> However, the overall nonpolar character of the benzene ring and the bulky iodine atom limits its aqueous solubility, rendering it only sparingly soluble in water.<sup>[3][5]</sup> Conversely, it exhibits good solubility in various organic solvents, including ethanol, acetone, methanol, and dimethyl sulfoxide (DMSO).<sup>[4][5][6][7]</sup> The solubility in polar organic solvents is enhanced by both the polar carboxylic acid group and the ability of the iodine to participate in halogen bonding and other non-covalent interactions. This solubility profile is a critical consideration for its use in reactions and for its purification.

A summary of its key physical properties is presented in the table below:

Property	Value	References
Molecular Formula	C <sub>7</sub> H <sub>5</sub> IO <sub>2</sub>	[6]
Molecular Weight	248.02 g/mol	[4][8]
Appearance	White to off-white/light yellow crystalline powder	[1][2][9]
Melting Point	160-164 °C	[2][3][9]
Boiling Point	313.9 ± 25.0 °C (Predicted)	[4][9]
Density	~2.25 g/cm <sup>3</sup>	[9][10]
pKa	2.85 (at 25 °C)	[3][4][6]
Water Solubility	Sparingly soluble	[3][5]
Organic Solvent Solubility	Soluble in ethanol, acetone, methanol, DMSO	[4][5][7]

## Chemical Properties and Reactivity

The chemical behavior of **2-iodobenzoic acid** is dictated by the interplay between the electron-withdrawing carboxylic acid group and the ortho-iodine substituent.

## Acidity and Stability

With a pKa of approximately 2.85, **2-iodobenzoic acid** is a moderately strong organic acid.<sup>[3]</sup> <sup>[4]</sup><sup>[6]</sup> It is generally stable under standard laboratory conditions but should be stored in a dark place under an inert atmosphere due to its sensitivity to light.<sup>[3]</sup><sup>[4]</sup><sup>[9]</sup> It is incompatible with strong oxidizing agents and strong bases.<sup>[3]</sup><sup>[9]</sup><sup>[11]</sup>

## Reactivity and Synthetic Utility

**2-Iodobenzoic acid** is a versatile reagent in organic synthesis, primarily owing to the reactivity of both the carboxylic acid group and the carbon-iodine bond.

- Reactions of the Carboxylic Acid Group: Like other carboxylic acids, **2-iodobenzoic acid** readily undergoes reactions such as esterification and amide formation. For instance, it can be converted to its corresponding esters, such as methyl 2-iodobenzoate, through acid-catalyzed esterification with an alcohol.<sup>[12]</sup> This reactivity is fundamental to its use as a building block for more complex molecules.<sup>[13]</sup>
- The Carbon-Iodine Bond and Coupling Reactions: The C-I bond in **2-iodobenzoic acid** is susceptible to a variety of transformations, most notably palladium-catalyzed cross-coupling reactions like the Suzuki reaction.<sup>[6]</sup><sup>[9]</sup> This allows for the formation of carbon-carbon bonds, enabling the synthesis of biaryl structures and other complex architectures.<sup>[1]</sup>
- Precursor to Hypervalent Iodine Reagents: Perhaps the most significant application of **2-iodobenzoic acid** is its role as a precursor to hypervalent iodine reagents.<sup>[9]</sup><sup>[14]</sup> These compounds, in which the iodine atom exists in a higher oxidation state, are highly valuable as mild and selective oxidizing agents in modern organic synthesis.<sup>[14]</sup>

The oxidation of **2-iodobenzoic acid** yields 2-iodoxybenzoic acid (IBX), a powerful and versatile oxidant.<sup>[14]</sup><sup>[15]</sup> IBX, in turn, can be acetylated to produce the Dess-Martin periodinane (DMP), another widely used oxidizing agent.<sup>[6]</sup><sup>[9]</sup> The synthesis of these reagents from **2-iodobenzoic acid** has revolutionized many oxidative transformations in organic chemistry, offering an alternative to heavy metal-based oxidants.<sup>[14]</sup>

### Synthesis of Hypervalent Iodine Reagents

2-Iodobenzoic Acid

Oxidation (e.g., with Oxone®)

2-Iodoxybenzoic Acid (IBX)

Acetylation (Acetic Anhydride)

Dess-Martin Periodinane (DMP)

### Application in Alcohol Oxidation

Primary/Secondary Alcohol

Oxidation with IBX or DMP

Aldehyde/Ketone

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Caption: Synthetic pathway from **2-Iodobenzoic acid** to IBX and DMP and their application.

## Experimental Protocols

### Purification of 2-Iodobenzoic Acid

For many synthetic applications, the purity of **2-iodobenzoic acid** is paramount.

Recrystallization is a common and effective method for its purification.

- Protocol:

- Dissolve the crude **2-iodobenzoic acid** in a minimal amount of a hot solvent, such as a mixture of ethanol and water.[6][16]
- If the solution is colored, a small amount of activated charcoal can be added, and the solution briefly boiled to adsorb colored impurities.
- Hot filter the solution to remove the charcoal and any insoluble impurities.
- Allow the filtrate to cool slowly to room temperature, followed by further cooling in an ice bath to induce crystallization.
- Collect the purified crystals by vacuum filtration, wash with a small amount of cold solvent, and dry under vacuum.[6]

Sublimation under vacuum at around 100°C is another effective purification technique.[6][16]

## Synthesis of 2-Iodoxybenzoic Acid (IBX) from 2-Iodobenzoic Acid

This protocol describes a modern and safer synthesis of IBX using Oxone®.

- Rationale: This method avoids the use of potentially hazardous reagents like potassium bromate.[14] Oxone® is a stable and inexpensive oxidant.[15] The reaction is typically performed in water, a green solvent.
- Protocol:
  - In a flask equipped with a magnetic stirrer, suspend **2-iodobenzoic acid** in water.
  - Add Oxone® (a triple salt of  $2\text{KHSO}_5 \cdot \text{KHSO}_4 \cdot \text{K}_2\text{SO}_4$ ) to the suspension.[15]
  - Heat the white suspension to approximately 70°C and stir vigorously for about three hours. [14]
  - Cool the reaction mixture in an ice bath.
  - Collect the precipitated white solid (IBX) by vacuum filtration.

- Wash the solid sequentially with water and then diethyl ether to facilitate drying.[14]
- Dry the product under vacuum to obtain IBX.

## Spectroscopic Characterization

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - Prepare a sample by dissolving 10-20 mg of **2-iodobenzoic acid** in approximately 0.6 mL of a deuterated solvent such as DMSO-d<sub>6</sub> or CDCl<sub>3</sub> in an NMR tube.[12]
  - Acquire <sup>1</sup>H and <sup>13</sup>C NMR spectra. The <sup>1</sup>H NMR spectrum will show characteristic signals for the aromatic protons, and the <sup>13</sup>C NMR will show signals for the carboxyl carbon and the aromatic carbons, including the carbon bearing the iodine atom.[8][17]
- Infrared (IR) Spectroscopy:
  - Acquire an IR spectrum of the solid sample, typically using an ATR-FTIR spectrometer.
  - The spectrum will exhibit a broad O-H stretching band for the carboxylic acid, a sharp C=O stretching band, and characteristic peaks for the aromatic ring.[18][19]
- Mass Spectrometry (MS):
  - Obtain a mass spectrum using a suitable ionization technique, such as electron ionization (EI).
  - The mass spectrum will show the molecular ion peak (M<sup>+</sup>) and characteristic fragmentation patterns.[8][20]

## Safety and Handling

**2-Iodobenzoic acid** is considered a hazardous substance and should be handled with appropriate safety precautions. It is harmful if swallowed and can cause skin irritation and serious eye damage.[11][21][22][23] It may also cause respiratory irritation.[11][22]

- Personal Protective Equipment (PPE): When handling **2-iodobenzoic acid**, it is essential to wear protective gloves, safety goggles or a face shield, and a lab coat.[11][21]

- **Handling:** Use in a well-ventilated area, preferably a fume hood, to avoid inhalation of dust. [11][22] Avoid contact with skin and eyes.[11] Wash hands thoroughly after handling.[11][21]
- **Storage:** Store in a cool, dry, and well-ventilated place in a tightly sealed container.[3][11] Keep away from light, strong oxidizing agents, and strong bases.[3][9][11]

## Conclusion

**2-Iodobenzoic acid** is a compound of significant utility in the chemical sciences. Its well-defined physical properties, combined with its versatile chemical reactivity, make it an invaluable starting material and intermediate in organic synthesis. Its pivotal role in the preparation of hypervalent iodine reagents like IBX and DMP has solidified its importance, providing chemists with mild and selective tools for a wide range of oxidative transformations. A thorough understanding of its properties, handling, and reactivity is crucial for its safe and effective use in research and development, particularly in the fields of pharmaceuticals and materials science.

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